

In-Depth Technical Guide: Discovery and Initial Characterization of Ochracenomicin B

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Compound of Interest

Compound Name: Ochracenomicin B

Cat. No.: B1247948

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Executive Summary

Ochracenomicin B is a novel benz[a]anthraquinone antibiotic discovered from the fermentation broth of an actinomycete, *Amicolatopsis* sp.. Alongside its analogs, Ochracenomicin A and C, it represents a class of compounds with potential antimicrobial applications. This document provides a comprehensive overview of the discovery and initial characterization of **Ochracenomicin B**, based on the available scientific literature. It details the producing microorganism, physicochemical properties, and biological activities. However, it is important to note that the full, detailed experimental protocols and extensive quantitative data from the primary discovery publication were not accessible. Consequently, the information presented herein is based on the initial abstract and related scientific context.

Discovery and Production

Ochracenomicin B was first isolated by a team of scientists at the Institute of Microbial Chemistry in Tokyo, Japan. The producing organism was identified as a strain of *Amicolatopsis*, a genus of aerobic, Gram-positive bacteria belonging to the order Actinomycetales, which are well-known for their ability to produce a wide variety of secondary metabolites, including many clinically important antibiotics.

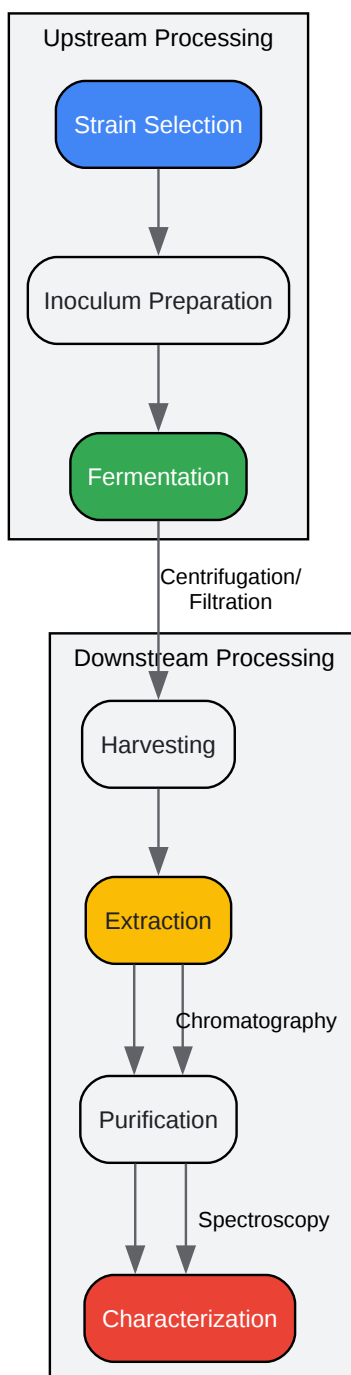
Producing Microorganism

- Organism: Amicolatopsis sp.
- Phylum: Actinomycetota
- Class: Actinomycetia
- Order: Pseudonocardiales
- Family: Pseudonocardiaceae
- Genus: Amicolatopsis

Fermentation and Isolation

While the specific details of the fermentation process for **Ochracenomicin B** production are not available in the abstract of the primary publication, a general workflow for the isolation of secondary metabolites from actinomycetes can be inferred. This process is visualized in the following diagram.

General Workflow for Antibiotic Isolation from *Amiclatopsis* sp.



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A generalized workflow for antibiotic production and isolation.

Physicochemical Properties and Structure Elucidation

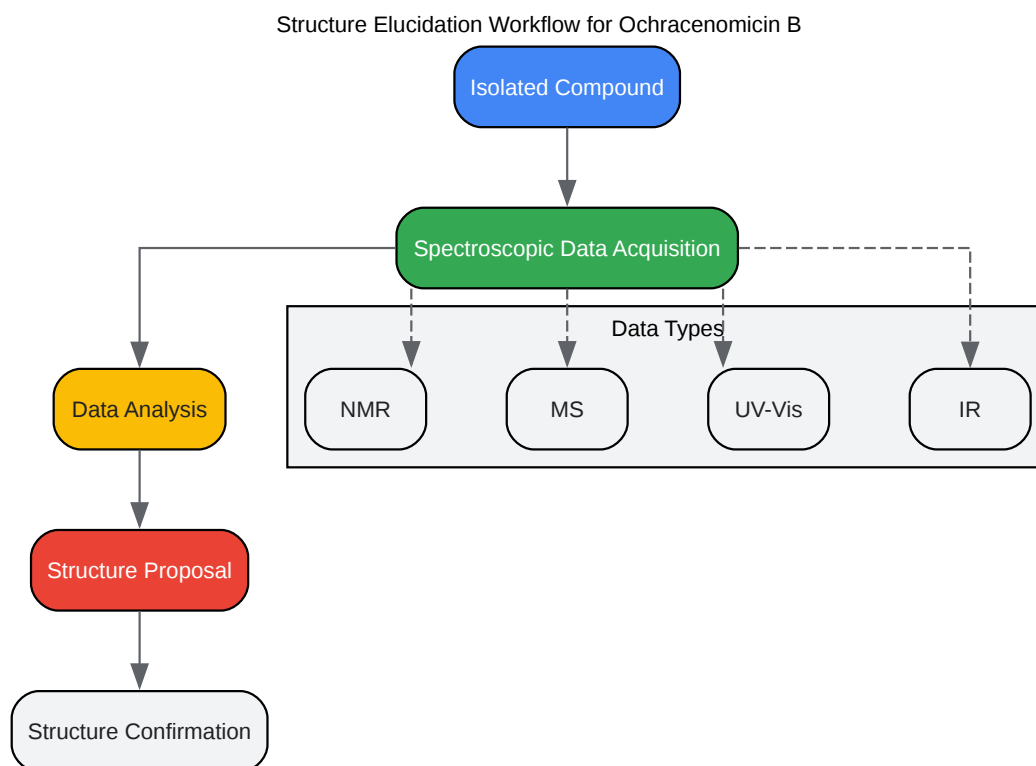
Ochracenicin B belongs to the benz[a]anthraquinone class of antibiotics. The initial characterization and structural elucidation were performed using a combination of spectroscopic techniques.

Spectroscopic Analysis

The structure of **Ochracenicin B** was determined through the following methods mentioned in the primary publication's abstract:

- Magnetic Resonance Spectroscopy (NMR): To determine the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (Fast Atom Bombardment - FAB-MS): To determine the molecular weight and elemental composition.
- Spectrophotometry (UV-Vis and IR): To identify chromophores and functional groups within the molecule.

The logical workflow for elucidating the structure of a novel natural product like **Ochracenicin B** is depicted below.



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A diagram illustrating the structure elucidation process.

Biological Activity

Ochracenomicin B has demonstrated antimicrobial activity against a range of microorganisms. The initial report indicates activity against both Gram-positive and Gram-negative bacteria, as well as the fungus *Candida albicans*.

Antimicrobial Spectrum

The following table summarizes the reported antimicrobial spectrum of **Ochracenomicin B**. The precise Minimum Inhibitory Concentration (MIC) values were not available in the abstract

of the foundational study.

Target Organism	Class	Activity Reported
Staphylococcus aureus	Gram-positive bacteria	Yes
Various	Gram-negative bacteria	Yes
Candida albicans	Fungus	Yes

Experimental Protocols

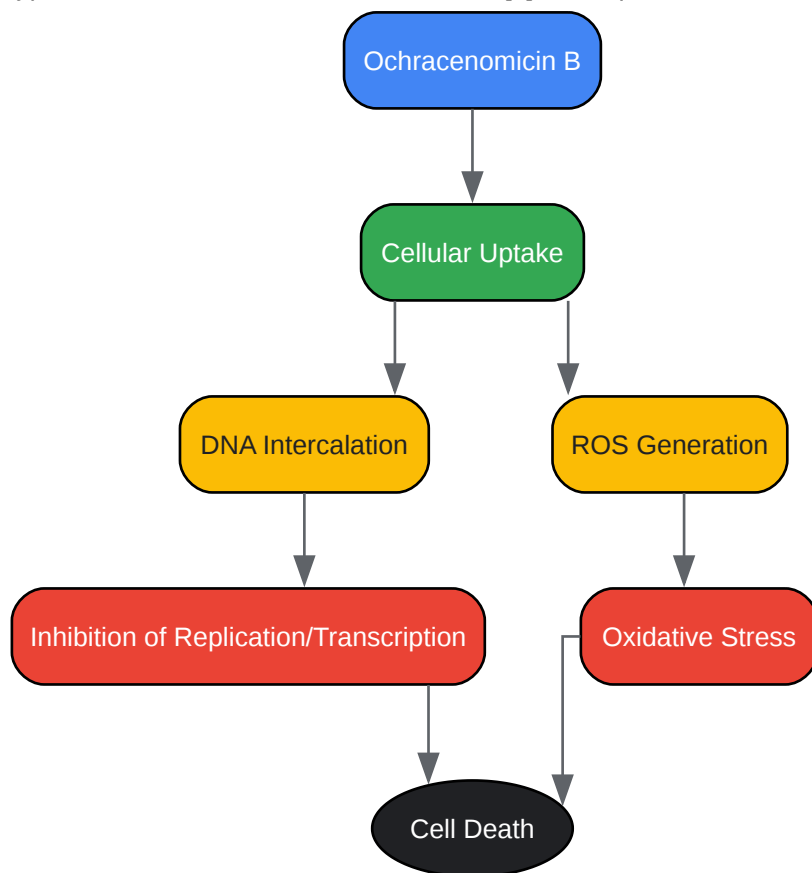
Due to the inaccessibility of the full-text article, detailed experimental protocols for the fermentation, isolation, characterization, and antimicrobial testing of **Ochracenomicin B** cannot be provided. The abstract mentions the use of "Microbial Sensitivity Tests," which likely refers to standard methods such as broth microdilution or agar diffusion assays to determine the MIC values.

Mechanism of Action

The primary publication on **Ochracenomicin B** does not detail its mechanism of action. However, based on its classification as a benz[a]anthraquinone antibiotic, a potential mechanism can be hypothesized. Many anthraquinone-based compounds are known to intercalate into DNA, thereby interfering with DNA replication and transcription. They can also generate reactive oxygen species (ROS), leading to cellular damage.

The following diagram illustrates a hypothetical signaling pathway for the antimicrobial action of a generic anthraquinone antibiotic.

Hypothetical Mechanism of Action for Benz[a]anthraquinone Antibiotics



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A potential mechanism of action for **Ochracenomicin B**.

Conclusion and Future Directions

Ochracenomicin B is a benz[a]anthraquinone antibiotic with a broad spectrum of antimicrobial activity. Its discovery highlights the continued potential of actinomycetes as a source of novel bioactive compounds. Further research is warranted to fully elucidate its mechanism of action, determine its in vivo efficacy and safety profile, and explore its potential for therapeutic development. The lack of detailed publicly available data underscores the need for the full publication of primary research findings to facilitate further scientific inquiry.

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